

solubility of 2,5-dichlorophenol in water and organic solvents

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Compound of Interest

Compound Name: 2,5-Dichlorophenol

Cat. No.: B122974

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Solubility Profile of 2,5-Dichlorophenol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dichlorophenol (2,5-DCP) is a chlorinated aromatic organic compound that serves as a significant intermediate in the synthesis of various chemicals, including dyes, resins, and pesticides. A thorough understanding of its solubility in aqueous and organic solvents is paramount for its application in chemical synthesis, formulation development, and for assessing its environmental fate and toxicology. This technical guide provides a comprehensive overview of the available solubility data for **2,5-dichlorophenol** and offers detailed experimental protocols for its determination.

Physicochemical Properties of 2,5-Dichlorophenol

A summary of key physicochemical properties of **2,5-dichlorophenol** is presented below.

Property	Value
Molecular Formula	C ₆ H ₄ Cl ₂ O
Molar Mass	163.00 g/mol
Melting Point	54-57 °C
Boiling Point	211-222 °C
logP (Octanol/Water Partition Coefficient)	3.06
pKa	7.51 - 7.53

Quantitative Solubility Data

The solubility of a compound is a critical parameter that dictates its behavior in various systems. Below is a compilation of the available quantitative solubility data for **2,5-dichlorophenol** in water.

Data Presentation: Solubility of 2,5-Dichlorophenol

Table 1: Solubility of **2,5-Dichlorophenol** in Water

Solvent	Temperature (°C)	Solubility
Water	20	3 g/L[1]
Water	Not Specified	2000 mg/L[2]
Water	20-30	30-33 µg/L

Note on Organic Solvents:

A comprehensive literature search of scientific databases and journals did not yield specific quantitative solubility data (e.g., in g/100 mL or mole fraction) for **2,5-dichlorophenol** in common organic solvents at defined temperatures. Qualitative assessments indicate that **2,5-dichlorophenol** is "very soluble" in ethanol and ethyl ether, and "soluble" in benzene and petroleum ether[2]. Given the lack of precise data, it is imperative for researchers to

experimentally determine the solubility of **2,5-dichlorophenol** in the specific organic solvents relevant to their work. The following section provides detailed protocols for this purpose.

Experimental Protocols for Solubility Determination

The following are established methodologies for the accurate determination of the solubility of a solid compound like **2,5-dichlorophenol** in a liquid solvent.

Method 1: Gravimetric Determination of Solubility (Shake-Flask Method)

This method directly measures the concentration of the solute in a saturated solution.

Materials:

- **2,5-Dichlorophenol** (solid)
- Solvent of interest (e.g., water, ethanol, acetone)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or watch glass
- Oven
- Conical flasks with stoppers

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **2,5-dichlorophenol** to a conical flask containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.

- Seal the flask to prevent solvent evaporation.
- Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Allow the solution to stand undisturbed at the controlled temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to match the solution's temperature, avoiding the transfer of any solid particles.
 - Immediately filter the withdrawn sample through a syringe filter that is compatible with the solvent and has been pre-conditioned with the solution. This step is crucial to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer a precise volume of the clear filtrate into the pre-weighed evaporating dish and record the exact volume.
 - Carefully evaporate the solvent in a well-ventilated fume hood or under a gentle stream of nitrogen. For higher boiling point solvents, an oven set at a temperature below the boiling point of the solvent and the melting point of **2,5-dichlorophenol** can be used.
 - Once the solvent is completely evaporated, place the evaporating dish containing the solid residue in an oven at a temperature sufficient to remove any residual solvent without causing sublimation or decomposition of the **2,5-dichlorophenol** (e.g., 60-70°C).
 - Cool the dish in a desiccator and weigh it on an analytical balance.
 - Repeat the drying and weighing process until a constant weight is achieved.

- Calculation of Solubility:
 - Calculate the mass of the dissolved **2,5-dichlorophenol** by subtracting the initial weight of the empty evaporating dish from the final constant weight.
 - The solubility can then be expressed in various units, such as g/L, mg/mL, or as a mole fraction.

Method 2: UV-Visible Spectrophotometry for Solubility Determination

This method is suitable when the solute has a distinct UV-Vis absorbance profile in the chosen solvent.

Materials:

- UV-Vis Spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Materials for preparing a saturated solution as described in Method 1.

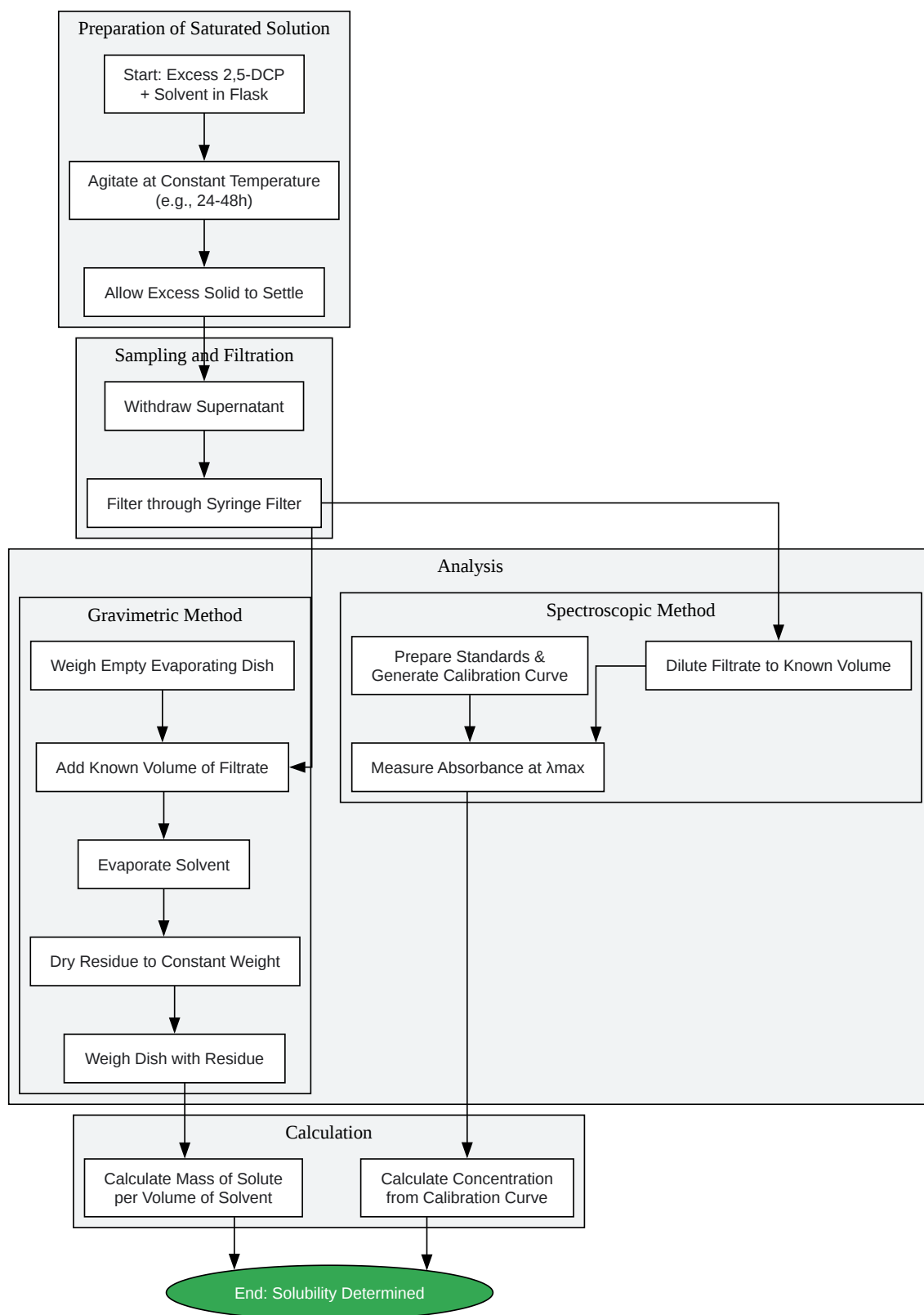
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a series of standard solutions of **2,5-dichlorophenol** of known concentrations in the solvent of interest.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **2,5-dichlorophenol**.
 - Plot a calibration curve of absorbance versus concentration. The curve should be linear in the concentration range of interest (Beer's Law).
- Preparation and Analysis of the Saturated Solution:

- Prepare a saturated solution of **2,5-dichlorophenol** as described in steps 1 and 2 of the Gravimetric Method.
- Carefully take a known volume of the clear filtrate and dilute it with the solvent in a volumetric flask to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation of Solubility:
 - Using the equation of the line from the calibration curve, determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor. This value represents the solubility of **2,5-dichlorophenol** in the solvent at the specified temperature.

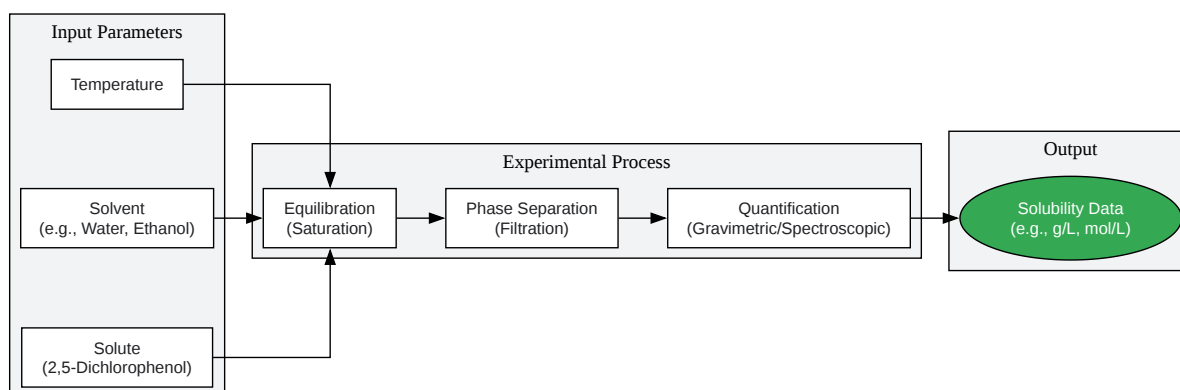
Mandatory Visualization

The following diagrams illustrate the experimental workflow for determining the solubility of **2,5-dichlorophenol**.



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Caption: Experimental workflow for solubility determination.



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Caption: Logical relationships in solubility measurement.

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